

# Personal protective equipment for handling 1-Iodohexadecane

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## Compound of Interest

Compound Name: 1-Iodohexadecane

Cat. No.: B047652

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## Essential Safety and Handling Guide for 1-Iodohexadecane

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **1-Iodohexadecane**. Adherence to these guidelines is critical for ensuring laboratory safety and procedural accuracy.

## Quantitative Data Summary

The following table summarizes key quantitative data for **1-Iodohexadecane** for quick reference.

| Property          | Value                                       | Source(s)    |
|-------------------|---|--------------|
| Molecular Formula | C <sub>16</sub> H <sub>33</sub> I           | [1][2][3]    |
| Molecular Weight  | 352.34 g/mol                                | [1][2][3]    |
| CAS Number        | 544-77-4                                    | [2][3][4]    |
| Appearance        | Colorless to yellow or pink liquid or solid | [1][4][5]    |
| Melting Point     | 21-23 °C (69.8-73.4 °F)                     | [1][2][3][4] |
| Boiling Point     | 206-207 °C (402.8-404.6 °F) at 10 mmHg      | [2][3][4][6] |
| Density           | 1.121 g/mL at 25 °C (77 °F)                 | [2][3][4]    |
| Flash Point       | >110 °C (>230 °F)                           | [2][6]       |
| Refractive Index  | 1.4806 at 20 °C (68 °F)                     | [2][3][6]    |
| Water Solubility  | Insoluble                                   | [2][4]       |

## Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to minimize exposure and ensure personal safety when handling **1-Iodohehexadecane**.

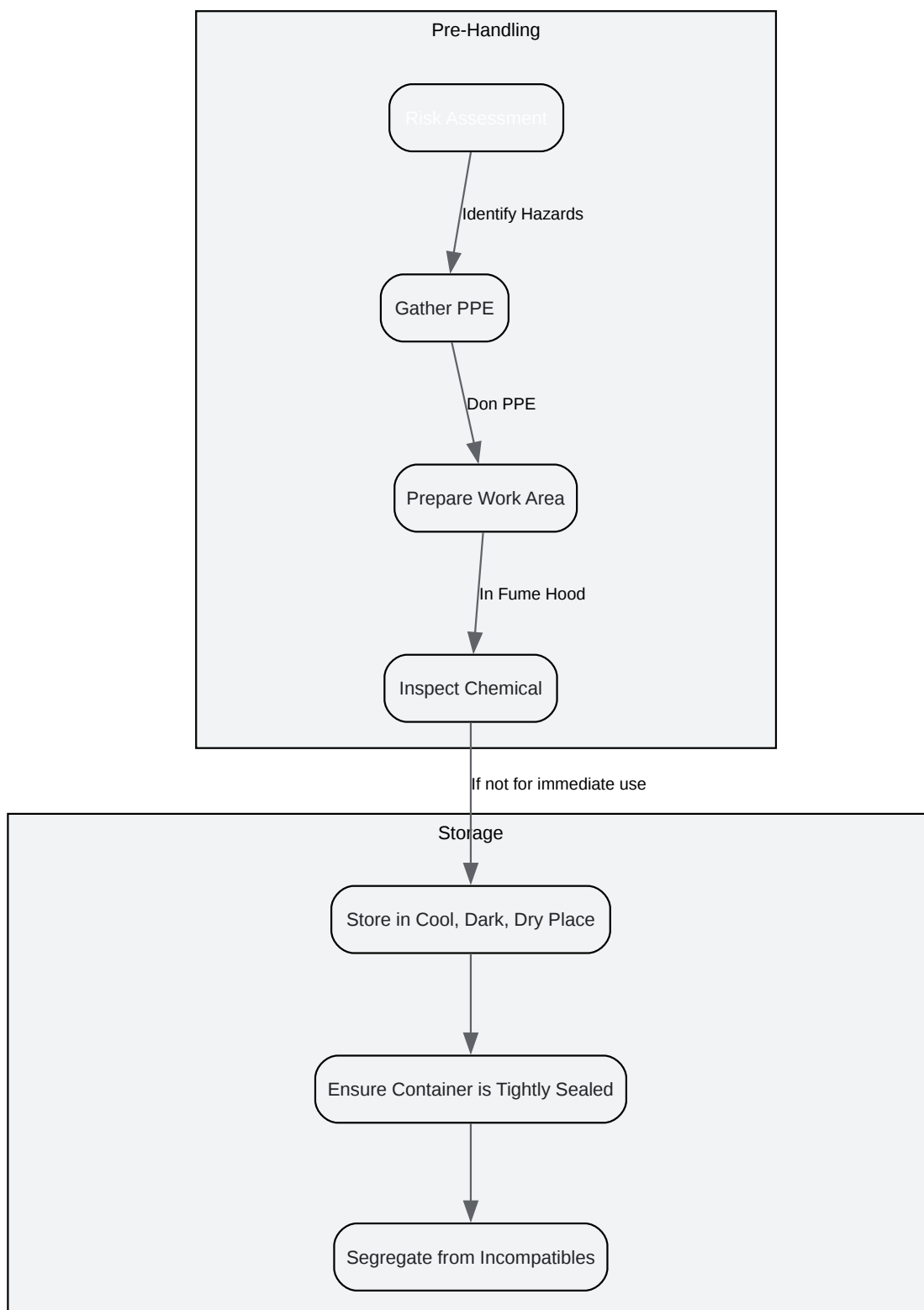
| Protection Type         | Specification  | Rationale  |
|-------------------------|--|--|
| Eye and Face Protection | Chemical safety goggles and a face shield.   | Protects against splashes and vapors that can cause serious eye irritation.[1]   |
| Hand Protection         | Primary: Silver Shield®/4H® gloves. These gloves are made of a lightweight, flexible laminate that resists a wide range of chemicals, including halogenated hydrocarbons.[7][8][9] Secondary (optional): A pair of nitrile gloves can be worn over the Silver Shield® gloves for better dexterity. | Provides a high level of protection against skin irritation and absorption. Butyl rubber gloves are not recommended as they perform poorly with halogenated solvents.[1][10] |
| Body Protection         | A flame-resistant lab coat, fully buttoned, with long sleeves. For larger quantities, a chemical-resistant apron is recommended.   | Protects skin from potential splashes and contact.   |
| Respiratory Protection  | A NIOSH-approved air-purifying respirator with organic vapor (OV) cartridges. For situations with potential for aerosol generation, a P95 or P100 particulate filter should be added.  | Protects against inhalation of vapors which may cause respiratory irritation.[1][11][12][13]   |

## Operational Plan and Experimental Protocols

A systematic approach is crucial for the safe handling of **1-Iodohexadecane**. The following sections provide step-by-step guidance.

### Pre-Handling and Storage

Proper preparation and storage are the first steps to ensuring a safe experimental environment.

Workflow for Pre-Handling and Storage of **1-Iodohexadecane**[Click to download full resolution via product page](#)

Caption: Workflow for the safe pre-handling and storage of **1-Iodohexadecane**.

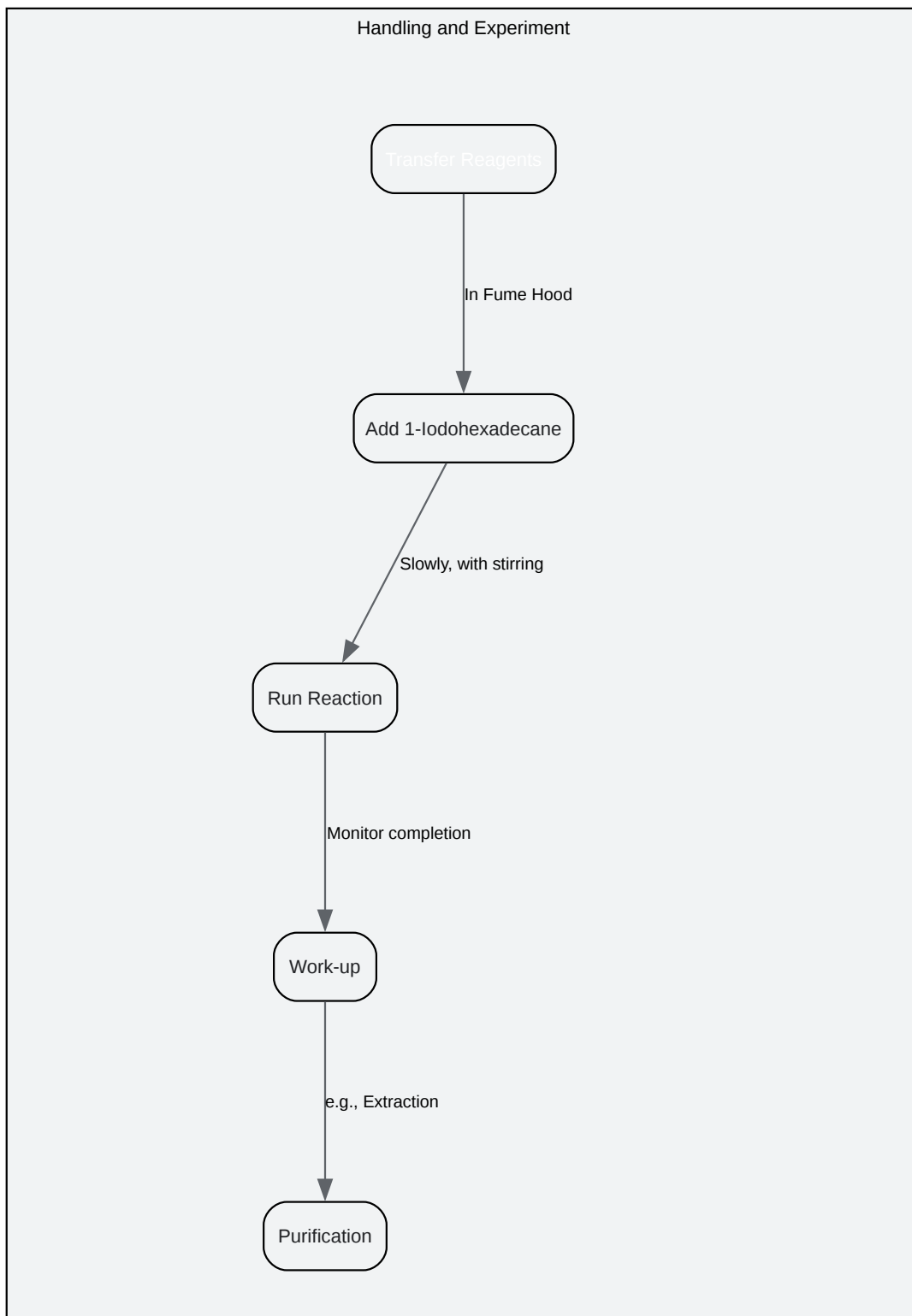
#### Step-by-Step Pre-Handling and Storage Protocol:

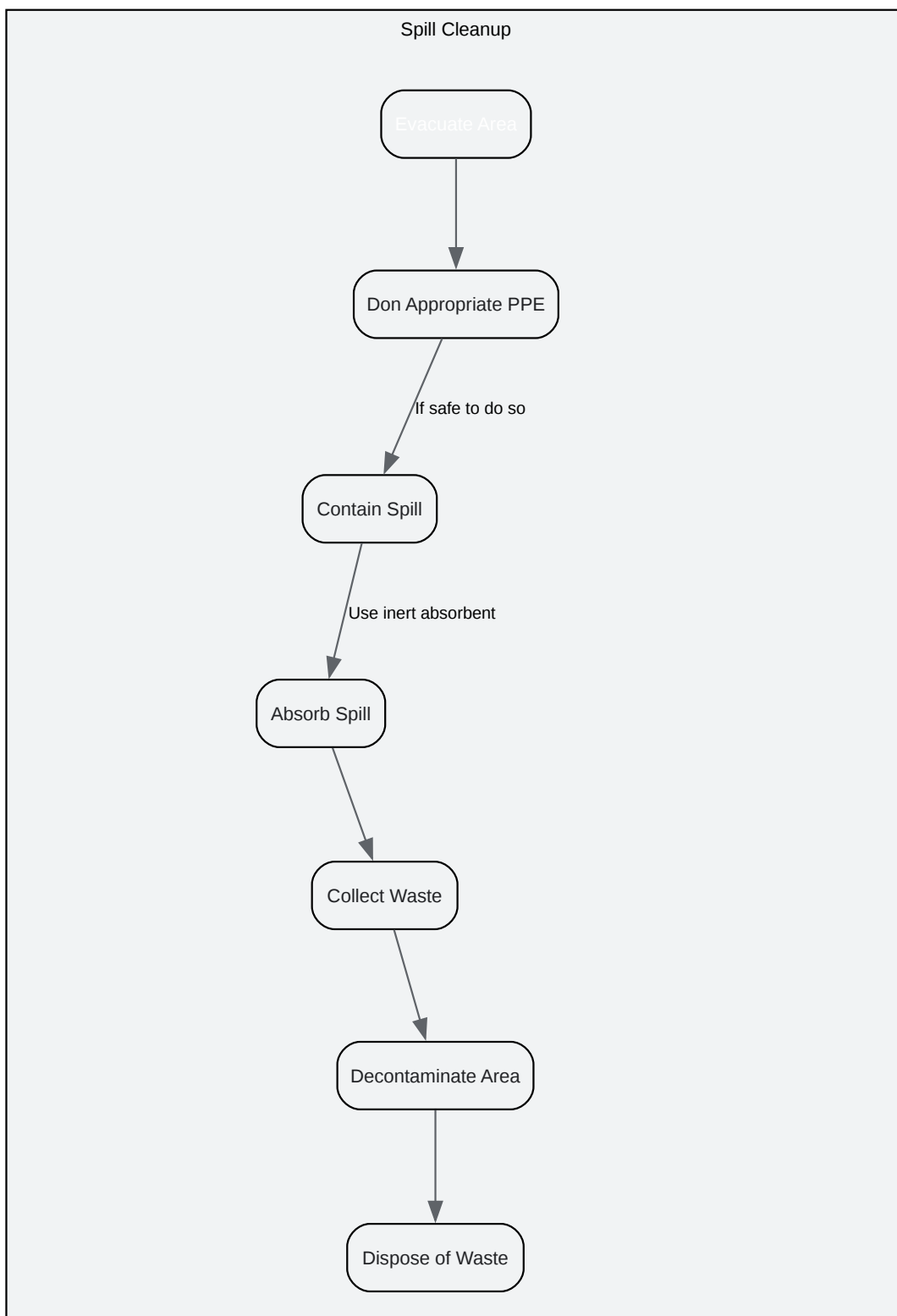
- **Conduct a Risk Assessment:** Before any handling, perform a thorough risk assessment. This should include reviewing the Safety Data Sheet (SDS) for **1-Iodohexadecane**.
- **Gather and Inspect PPE:** Ensure all necessary PPE is available and in good condition.
- **Prepare the Work Area:** All handling of **1-Iodohexadecane** should be conducted in a well-ventilated chemical fume hood.<sup>[14]</sup> The work surface should be covered with absorbent, disposable bench paper.
- **Inspect the Chemical:** Check the container for any signs of damage or leakage. Note that **1-Iodohexadecane** is light-sensitive and may be stabilized with copper.<sup>[3][4]</sup>
- **Storage:** Store **1-Iodohexadecane** in a cool, dark, and dry place.<sup>[15]</sup> The container must be tightly sealed to prevent the escape of vapors. It should be stored away from incompatible materials such as strong oxidizing agents and strong bases.<sup>[2][4][16]</sup>

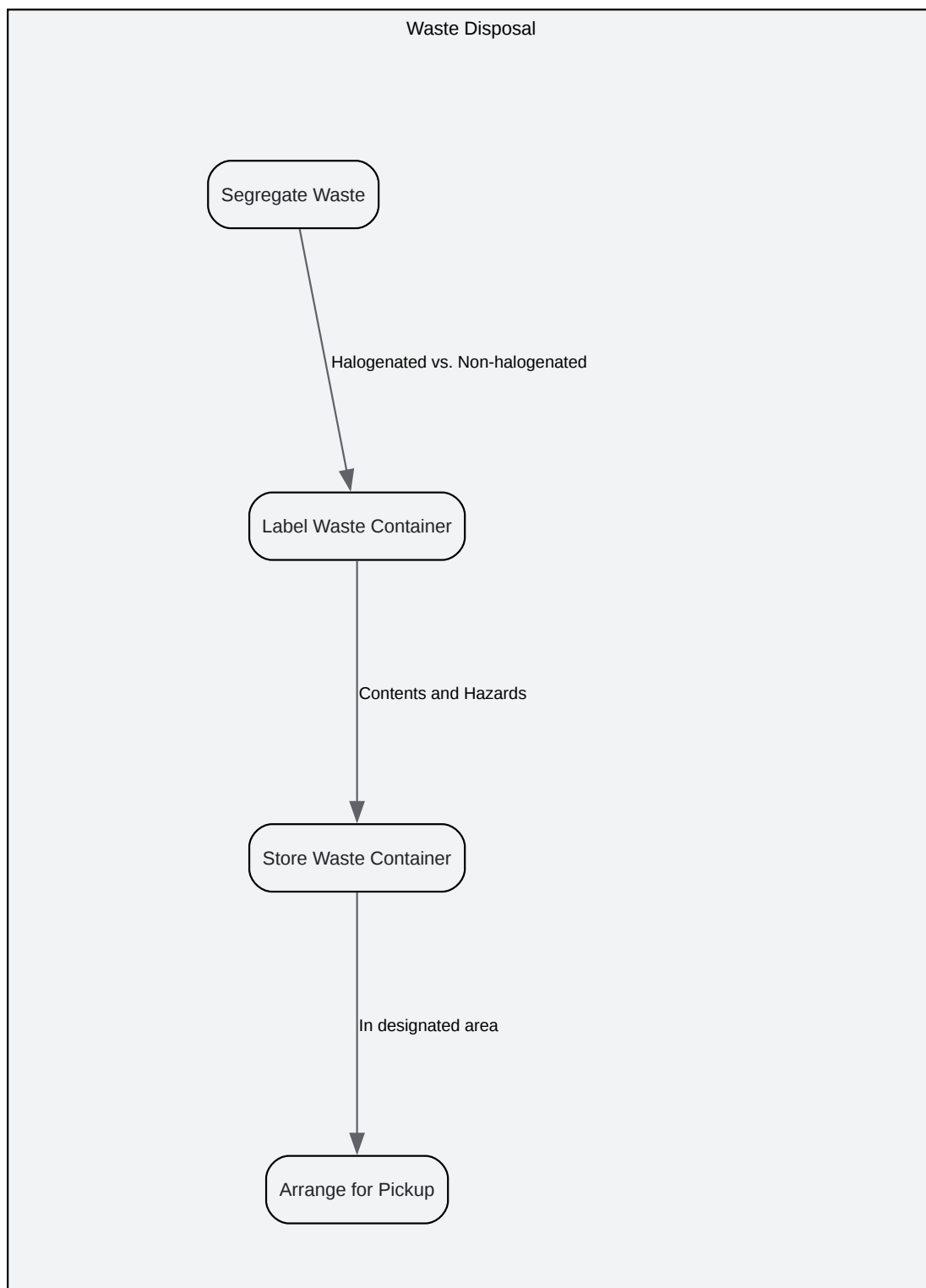
## Handling and Experimental Use

The following protocol outlines the safe handling of **1-Iodohexadecane** during an experimental procedure. This example describes its use as an alkylating agent, a common application.<sup>[3][4][17]</sup>

#### Workflow for Handling **1-Iodohexadecane** in an Alkylation Reaction







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